

Application Notes and Protocols for Clk1-IN-2

Stock Solution Preparation

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Compound of Interest

Compound Name: *Clk1-IN-2*
Cat. No.: *B10857297*

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Introduction

Clk1-IN-2 is a potent and selective inhibitor of Cdc2-like kinase 1 (Clk1), a dual-specificity kinase that plays a crucial role in the regulation of pre-mRNA splicing through the phosphorylation of serine/arginine-rich (SR) proteins.^[1] Dysregulation of Clk1 activity has been implicated in various diseases, including cancer and viral infections, making it an important target for drug discovery and development.^[2] Accurate and consistent preparation of **Clk1-IN-2** stock solutions is paramount for reliable and reproducible experimental results in cell-based assays, biochemical assays, and preclinical studies.

This document provides a detailed protocol for the preparation, storage, and handling of **Clk1-IN-2** stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Clk1-IN-2** are summarized in the table below.

Property	Value	Reference
Molecular Weight	367.25 g/mol	[2]
Solubility in DMSO	100 mg/mL (272.29 mM)	[2]
Recommended Solvent	Dimethyl sulfoxide (DMSO), newly opened	[2]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[2]

Experimental Protocol: Preparation of a 10 mM Clk1-IN-2 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Clk1-IN-2** in DMSO.

Materials and Equipment

- **Clk1-IN-2** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL)
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- **Pre-weighing Preparation:** Before opening, bring the vial of **Clk1-IN-2** powder to room temperature to prevent condensation of moisture.

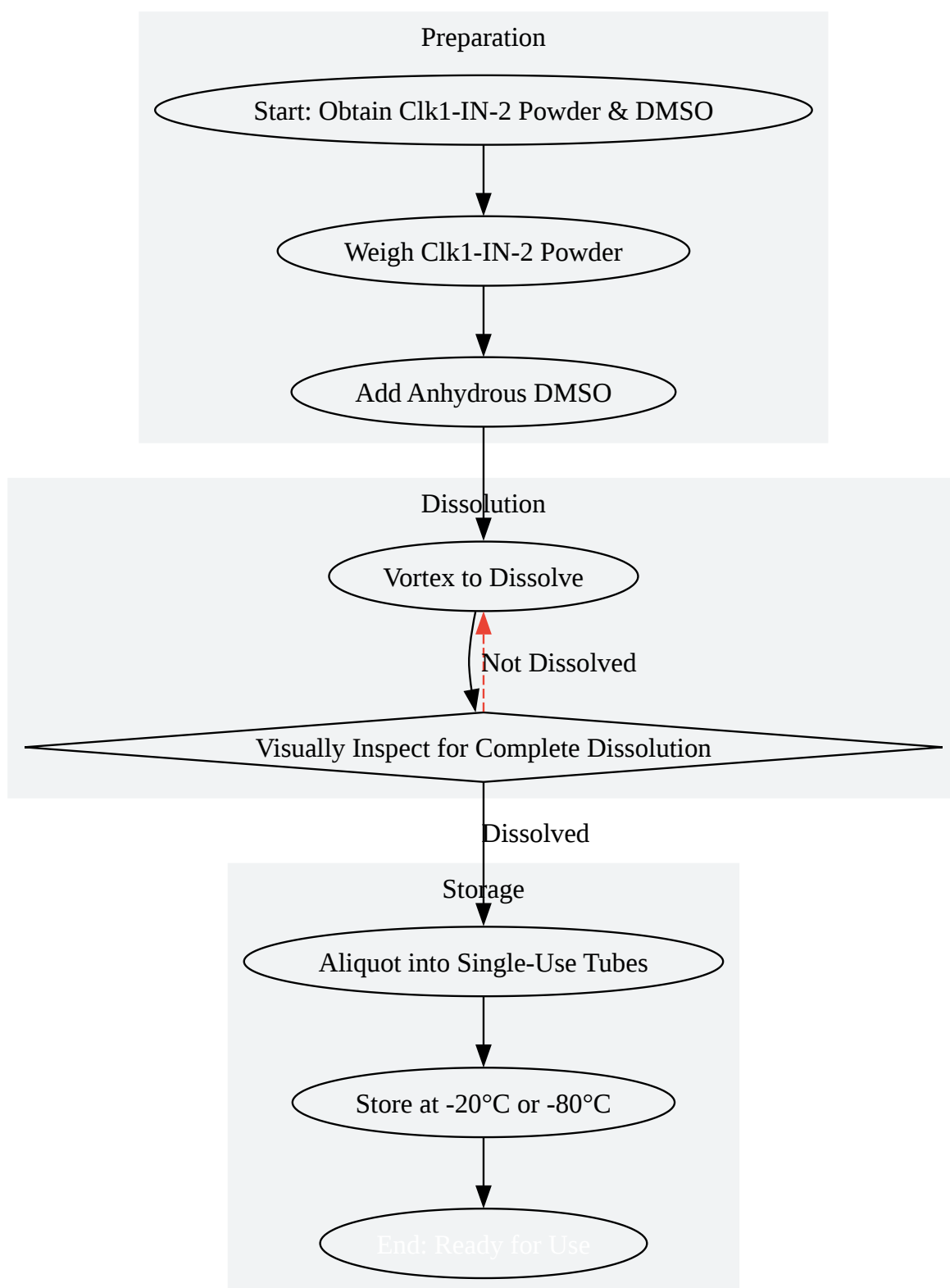
- Weighing **CIk1-IN-2**: Carefully weigh out the desired amount of **CIk1-IN-2** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.67 mg of **CIk1-IN-2**.
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 367.25 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.67 \text{ mg}$
- Dissolving in DMSO: Add the appropriate volume of high-quality, anhydrous DMSO to the vial containing the weighed **CIk1-IN-2**. To prepare a 10 mM stock solution with 3.67 mg of the compound, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Vortex the solution thoroughly until the **CIk1-IN-2** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10 µL or 20 µL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[2] Clearly label each aliquot with the compound name, concentration, and date of preparation.

Example Calculations for Different Stock Concentrations

Desired Stock Concentration	Mass of Clk1-IN-2 for 1 mL of Stock Solution	Volume of DMSO
1 mM	0.367 mg	1 mL
5 mM	1.84 mg	1 mL
20 mM	7.34 mg	1 mL
50 mM	18.36 mg	1 mL

Visualizations

Experimental Workflow for Clk1-IN-2 Stock Solution Preparation



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Caption: Role of Clk1 in regulating pre-mRNA splicing.

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References

- 1. CLK1 - Wikipedia [en.wikipedia.org]
- 2. chem.libretexts.org [chem.libretexts.org]
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